

Application Notes and Protocols for In Vivo Study of ZAP-180013

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZAP-180013

Cat. No.: B1683543

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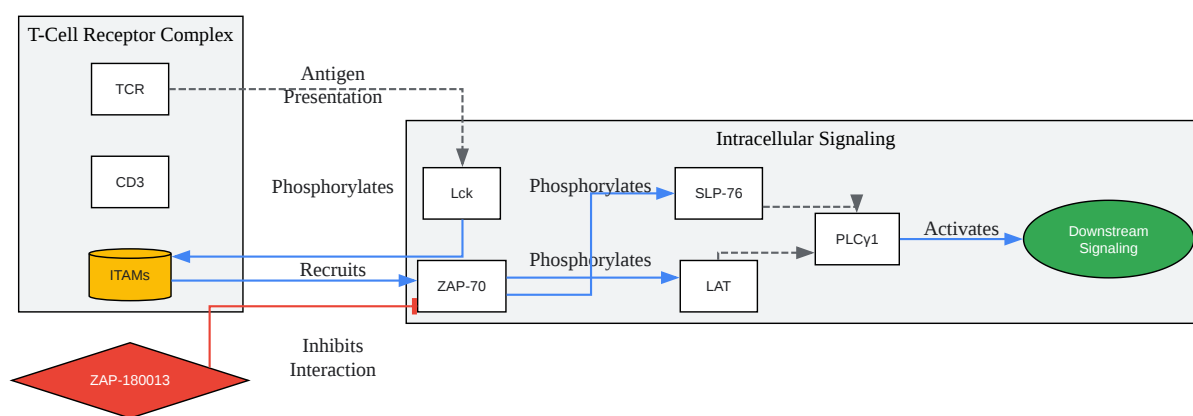
Introduction

ZAP-180013 is a small molecule inhibitor of the Zeta-chain-associated protein kinase 70 (ZAP-70), a critical kinase in the T-cell receptor (TCR) signaling pathway.^{[1][2]} By inhibiting the interaction of the ZAP-70 SH2 domain with the immunoreceptor tyrosine-based activation motifs (ITAMs), **ZAP-180013** effectively disrupts T-cell activation.^{[1][2][3]} The overactivation of ZAP-70 is implicated in various autoimmune diseases, making it a promising therapeutic target.^[3] These application notes provide a comprehensive framework for the in vivo evaluation of **ZAP-180013** in preclinical models of autoimmune diseases.

Compound Details

Property	Value
IUPAC Name	5-Chloro-N-[(4-chlorophenyl)methyl]-2-(ethylsulfonyl)-N-(2-furanylmethyl)-4-pyrimidinecarboxamide
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₃ O ₄ S
Molecular Weight	454.32 g/mol
CAS Number	873080-25-2
Mechanism of Action	Inhibits the interaction of ZAP-70 SH2 domain with ITAMs.[1][2]
In Vitro IC ₅₀	1.8 μM (Fluorescence Polarization Assay)[1][2][4]
Solubility	Soluble to 100 mM in DMSO.[2]

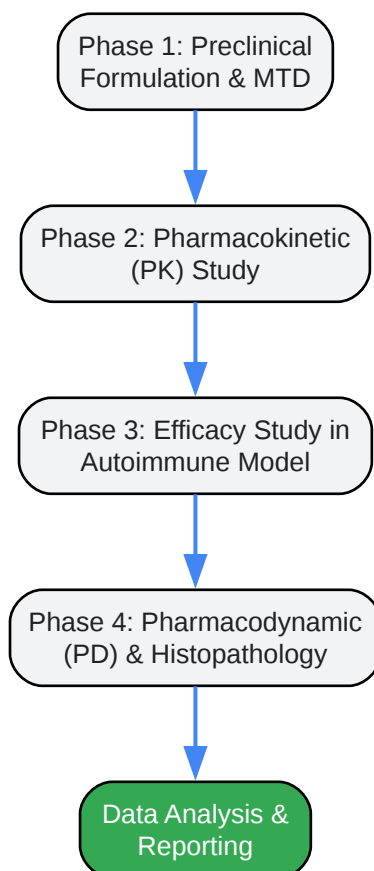
ZAP-70 Signaling Pathway in T-Cell Activation



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Caption: ZAP-70 signaling pathway and the inhibitory action of **ZAP-180013**.

In Vivo Study Design: General Workflow



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References

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- 2. The experimental autoimmune encephalomyelitis (EAE) model of MS: utility for understanding disease pathophysiology and treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Experimental autoimmune encephalomyelitis (EAE) as a model for multiple sclerosis (MS) | Semantic Scholar [semanticscholar.org]
- 4. Experimental autoimmune encephalomyelitis (EAE) as a model for multiple sclerosis (MS) - PMC [pmc.ncbi.nlm.nih.gov]
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